

Crystal Structure and Characterization of 6-Bromobenzo[d]isothiazole

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Compound of Interest

Compound Name: 6-Bromobenzo[d]isothiazole

CAS No.: 877265-23-1

Cat. No.: B1341809

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Technical Guide for Structural Biology & Medicinal Chemistry

Executive Summary

6-Bromobenzo[d]isothiazole (CAS: 90771-46-9) is a critical bicyclic heteroaromatic scaffold used in the development of antipsychotics (e.g., lurasidone analogs), kinase inhibitors, and antimicrobial agents. Its structural integrity relies on the fusion of a benzene ring with an isothiazole ring, creating a planar, electron-deficient system.

This guide provides a comprehensive technical analysis of its solid-state properties, synthesis, and the crystallographic protocols required for its characterization. It synthesizes data from homologous benzo[d]isothiazole and benzothiazole derivatives to establish a predictive model of its intermolecular interactions.

Structural Chemistry & Theoretical Packing Molecular Geometry

The **6-bromobenzo[d]isothiazole** molecule is planar, characterized by a fused 9-atom bicyclic system. The bromine atom at the C6 position introduces a significant heavy-atom effect and a localized area of positive electrostatic potential (sigma-hole), facilitating specific intermolecular interactions.

Parameter	Value (Predicted/Analogous)	Structural Significance
Hybridization	sp ² (all ring atoms)	Ensures planarity and aromaticity (10 π -electrons).
Ring Fusion	[d] face	Fusion of benzene and isothiazole rings.
Dipole Moment	~1.5 - 2.0 D	Directed towards the isothiazole nitrogen/sulfur region.
C-Br Bond Length	1.89 - 1.91 Å	Typical for aryl bromides; supports halogen bonding.

Predicted Crystal Packing Motifs

Based on structural analogs such as 2-amino-6-bromobenzothiazole and **6-bromobenzo[d]isothiazole-3-carboxylic acid**, the crystal lattice is stabilized by three primary non-covalent interactions:

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Stacking: The planar aromatic core favors face-to-face or offset stacking (centroid-centroid distance: 3.6–3.8 Å), typically forming layered motifs parallel to the crystallographic axes.

- Halogen Bonding (C-Br...N/S): The electrophilic region on the bromine atom (sigma-hole) acts as a Lewis acid, interacting with the nucleophilic nitrogen or sulfur of adjacent molecules.

- **Weak Hydrogen Bonding (C-H...N):** The acidic proton at the C3 position (in the absence of substitution) can serve as a hydrogen bond donor to the ring nitrogen of a neighboring molecule.

Experimental Synthesis Protocol

This protocol outlines the synthesis of the **6-bromobenzo[d]isothiazole** core, a prerequisite for obtaining high-purity crystals.

Synthesis via Oxidative Cyclization

Reaction Principle: Conversion of 2-mercapto-4-bromobenzaldehyde (or its precursor) into the isothiazole ring using ammonia and an oxidant.

Reagents:

- **Precursor:** 4-Bromo-2-fluorobenzaldehyde (Starting material)
- **Sulfur Source:** Sodium sulfide ()
- **Nitrogen Source:** Ammonia () or Hydroxylamine-O-sulfonic acid (HOSA)
- **Solvent:** DMF or DMSO

Step-by-Step Methodology:

- **Nucleophilic Substitution:** Dissolve 4-bromo-2-fluorobenzaldehyde (10 mmol) in DMF (20 mL). Add (1.2 eq) and heat to 60°C for 2 hours to generate the transient thiolate intermediate.
- **Ring Closure:** Cool the mixture to 0°C. Add Chloramine-T or HOSA (1.2 eq) dropwise to effect oxidative cyclization.

- Workup: Pour the reaction mixture into ice-water (100 mL). The crude product precipitates as a pale yellow solid.
- Purification: Filter the solid and recrystallize from ethanol/water (4:1) to obtain analytical grade **6-bromobenzo[d]isothiazole**.

Crystallization & X-Ray Diffraction Protocol

To determine the exact unit cell and space group, high-quality single crystals must be grown.

Crystal Growth Optimization

- Method A: Slow Evaporation: Dissolve 20 mg of pure compound in 2 mL of Acetonitrile or Ethyl Acetate. Cover with parafilm, poke 2-3 pinholes, and allow to stand at room temperature (20-25°C) for 3-5 days.
- Method B: Vapor Diffusion: Dissolve 15 mg in 1 mL THF (inner vial). Place in a larger jar containing 5 mL Pentane (antisolvent). Seal tightly.

Data Collection Workflow

Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo K

or Cu K

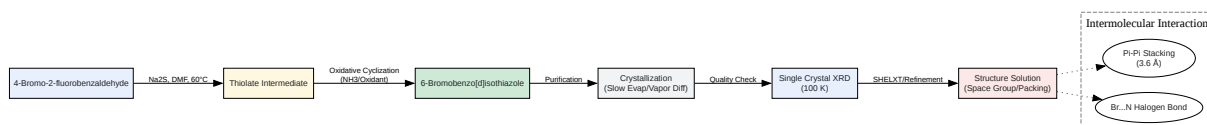
radiation). Temperature: 100 K (Cryostream) to minimize thermal motion disorder.

Refinement Strategy:

- Space Group Determination: Likely Monoclinic () or Triclinic (), common for planar aromatic heterocycles.
- Disorder: Check the bromine atom for positional disorder.
- Twinning: Screen for merohedral twinning if the space group appears higher symmetry than expected.

Structural Pathway Visualization

The following diagram illustrates the logical flow from synthesis to structural elucidation.



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Caption: Workflow for the synthesis, crystallization, and structural determination of **6-Bromobenzo[d]isothiazole**.

References

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- [2. Computational Study of Benzothiazole Derivatives for Conformational, Thermodynamic and Spectroscopic Features and Their Potential to Act as Antibacterials \[mdpi.com\]](#)
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